

# Proper Disposal of Apixaban-13C,d3 in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Apixaban-13C,d3

Cat. No.: B590848

[Get Quote](#)

For immediate reference, **Apixaban-13C,d3** should be treated as a hazardous chemical waste. Under no circumstances should it be disposed of down the drain or in regular solid waste. Researchers and laboratory personnel must adhere to their institution's specific hazardous waste management protocols, which are designed to comply with federal, state, and local regulations. The following provides a comprehensive, step-by-step guide for the safe and proper disposal of **Apixaban-13C,d3**.

## I. Hazard Profile and Safety Precautions

**Apixaban-13C,d3**, a stable isotope-labeled version of the anticoagulant Apixaban, presents several health hazards. Safety Data Sheets (SDS) indicate that this compound is harmful if swallowed, in contact with skin, or inhaled.[1] It is also known to cause skin and serious eye irritation.[1] Furthermore, there is a potential for damage to organs through prolonged or repeated exposure.[2]

Given these hazards, the following personal protective equipment (PPE) is mandatory when handling **Apixaban-13C,d3**, including during disposal procedures:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of as contaminated waste after handling the compound. [2]
- **Eye Protection:** Safety glasses or goggles are required to prevent eye contact.[1][2]

- Skin and Body Protection: A laboratory coat or other protective clothing is necessary to prevent skin contact.<sup>[2]</sup>
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used in a well-ventilated area, such as a fume hood.<sup>[2]</sup>

## II. Step-by-Step Disposal Protocol

The disposal of **Apixaban-13C,d3**, as with most laboratory chemicals, is managed through your institution's Environmental Health and Safety (EHS) office. The general workflow involves segregation, proper containment and labeling, and coordination with EHS for pickup and disposal by a licensed facility.

### Step 1: Waste Identification and Segregation

- Designate as Hazardous Waste: As soon as **Apixaban-13C,d3** is deemed a waste product (e.g., expired, unused, or contaminated), it must be managed as hazardous waste.<sup>[1]</sup>
- Segregate Solid and Liquid Waste:
  - Solid Waste: Unused or expired solid **Apixaban-13C,d3**, as well as contaminated items such as weighing paper, gloves, and paper towels, should be collected separately. These lightly contaminated items should be placed in a designated container for chemically contaminated solid waste.
  - Liquid Waste: Solutions containing **Apixaban-13C,d3** should be collected in a dedicated liquid waste container. Do not mix with other incompatible chemical wastes.

### Step 2: Proper Containment and Labeling

- Use Appropriate Containers:
  - Waste containers must be in good condition, free of leaks, and made of a material compatible with the chemical. Plastic containers are often preferred over glass to minimize the risk of breakage.
  - Containers must have a secure, tight-fitting lid and should be kept closed except when adding waste.

- Labeling:
  - Affix a "Hazardous Waste" label, provided by your EHS department, to the container as soon as the first drop of waste is added.
  - The label must include:
    - The full chemical name: "**Apixaban-13C,d3**". Avoid abbreviations or chemical formulas.
    - The quantity of the waste.
    - The date of waste generation.
    - The location of origin (e.g., building and room number).
    - The name and contact information of the principal investigator.
    - The appropriate hazard pictograms (e.g., harmful/irritant).

### Step 3: Storage Prior to Disposal

- Designated Storage Area: Store the labeled hazardous waste container in a designated, secure area within the laboratory. This area should be away from general lab traffic.
- Secondary Containment: Place the waste container in a secondary containment bin or tray to prevent the spread of material in case of a spill.
- Segregation of Incompatibles: Ensure that the **Apixaban-13C,d3** waste is stored separately from incompatible chemicals.

### Step 4: Arranging for Disposal

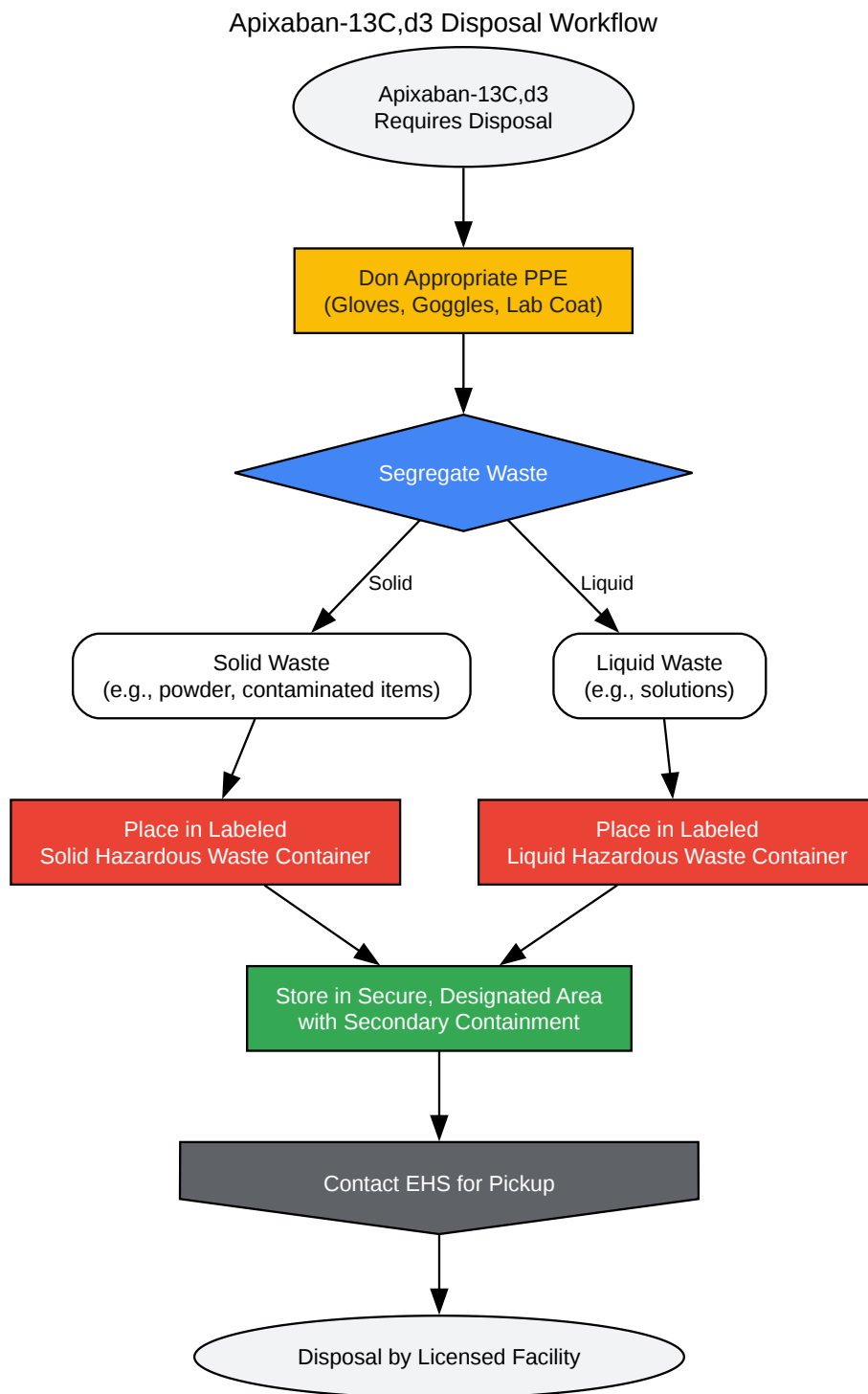
- Contact EHS: Once the waste container is ready for pickup (typically when it is no more than 90% full), contact your institution's EHS office to schedule a waste collection.
- Documentation: Complete any necessary waste disposal forms as required by your EHS department.

- Professional Disposal: The EHS department will then arrange for the collection of the waste by a licensed hazardous waste disposal company, which will transport it for final disposal, typically via incineration.

Important Note on Isotope Labeling: **Apixaban-13C,d3** is labeled with stable, non-radioactive isotopes (Carbon-13 and Deuterium). Therefore, no special precautions for radioactivity are required. The disposal procedure is dictated by the chemical hazards of the Apixaban molecule itself.

## Disposal Workflow Diagram

The following diagram illustrates the key decision points and steps in the proper disposal process for **Apixaban-13C,d3**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Apixaban-13C,d3**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [campussafety.lehigh.edu](http://campussafety.lehigh.edu) [[campussafety.lehigh.edu](http://campussafety.lehigh.edu)]
- 2. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](http://gaiaca.com)]
- To cite this document: BenchChem. [Proper Disposal of Apixaban-13C,d3 in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b590848#apixaban-13c-d3-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)